

# CAS number 51-80-9 physical properties

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## Compound of Interest

Compound Name:	<i>N,N,N',N'-Tetramethylmethanediamine</i>
Cat. No.:	B1346908

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An In-depth Technical Guide to the Physical Properties of **N,N,N',N'-Tetramethylmethanediamine** (CAS 51-80-9)

## Introduction

**N,N,N',N'-Tetramethylmethanediamine**, with CAS number 51-80-9, is an organic compound also known as Bis(dimethylamino)methane.<sup>[1][2]</sup> It is a versatile reagent in organic synthesis, primarily utilized as a convenient source for the Mannich intermediate, the dimethylaminomethyl cation.<sup>[3][4]</sup> This compound is a colorless to slightly yellow liquid with a characteristic amine-like odor.<sup>[2][5]</sup> Its utility in forming carbon-carbon bonds makes it a valuable tool for researchers and professionals in drug development and chemical synthesis. This guide provides a comprehensive overview of its physical properties, the experimental protocols for their determination, and key reaction workflows in which it participates.

## Physical and Chemical Properties

The physical and chemical properties of **N,N,N',N'-Tetramethylmethanediamine** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>14</sub> N <sub>2</sub>
Molecular Weight	102.18 g/mol
Appearance	Colorless to slightly yellow liquid[2][5]
Boiling Point	85 °C[3][5][6]
Melting Point	-55 °C[5]
Density	0.749 g/mL at 25 °C[5][6]
Refractive Index (n <sub>20/D</sub> )	1.401[5][6]
Flash Point	-11 °C (closed cup)[6]
Water Solubility	Fully miscible[5]
pKa	7.67 ± 0.10 (Predicted)[3]
Vapor Pressure	Data not readily available

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections describe general experimental methodologies for measuring the key physical properties of **N,N,N',N'-Tetramethylmethanediamine**.

### Synthesis of N,N,N',N'-Tetramethylmethanediamine

A common laboratory synthesis involves the reaction of aqueous formaldehyde with dimethylamine.[4]

Procedure:

- A solution of aqueous 30% formaldehyde (1.0 mole) is placed in a round-bottomed flask equipped with a magnetic stirrer and a dropping funnel.[4]
- The flask is cooled in an ice bath.[4]

- A 40% aqueous solution of dimethylamine (2.0 moles) is added dropwise with continuous stirring.[4]
- The resulting solution is allowed to stand overnight at room temperature.[4]
- The solution is then saturated with solid potassium hydroxide to induce phase separation.[4]
- The upper organic layer is separated and dried over potassium hydroxide pellets.[4]
- The final product is obtained by distillation of the dried organic layer.[4]

## Determination of Boiling Point

The boiling point can be determined by distillation.

Procedure:

- A small quantity of the liquid is placed in a distillation flask with a few boiling chips.
- A thermometer is positioned such that the top of the bulb is level with the side arm of the distillation flask.
- The flask is heated gently.
- The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point.

## Determination of Density

The density of the liquid can be measured using a pycnometer.

Procedure:

- The empty pycnometer is weighed.
- It is then filled with the sample liquid and weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) and weighed.

- The density of the sample is calculated using the weights and the known density of the reference liquid.

## Determination of Refractive Index

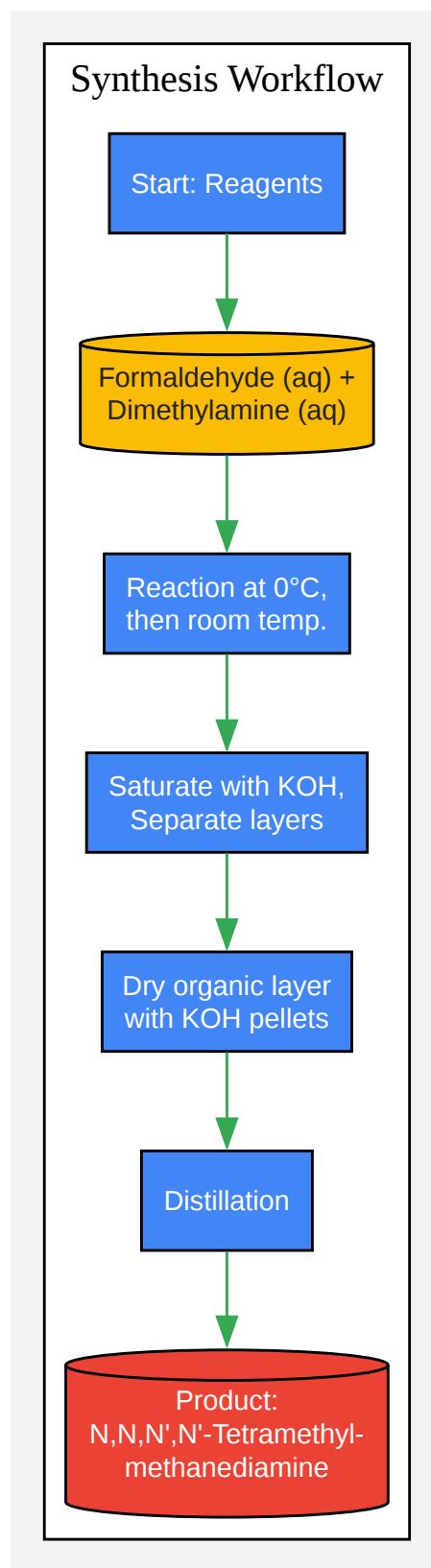
An Abbe refractometer is commonly used to measure the refractive index of liquids.

Procedure:

- The prism of the refractometer is cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
- A few drops of the sample are placed on the prism.
- The prism is closed and the light source is adjusted.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale. The reading should be reported with the temperature at which it was measured (e.g.,  $n_{20}/D$  for 20°C and the sodium D-line).

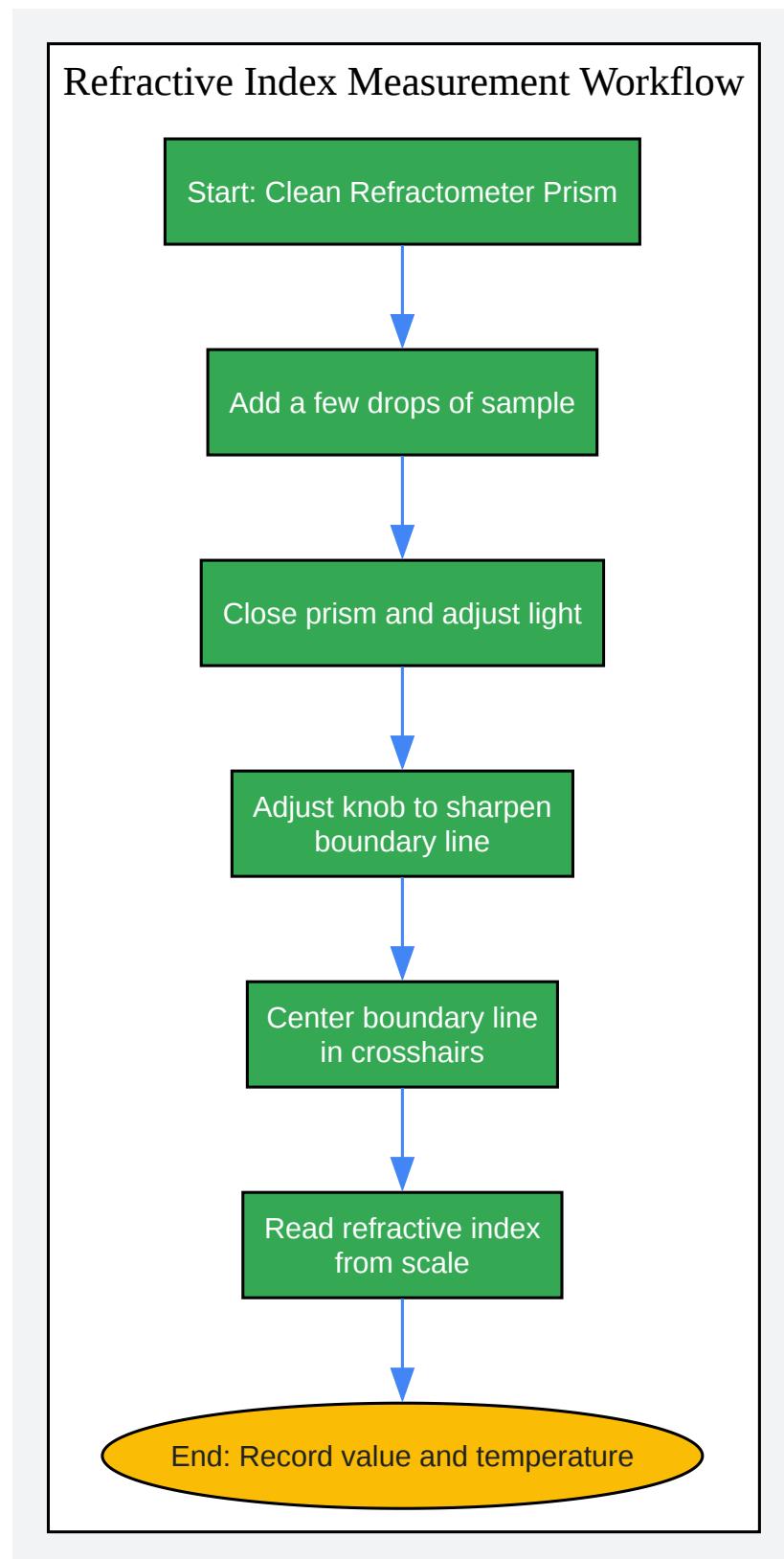
## Diagrammatic Representations

The following diagrams, created using Graphviz, illustrate key workflows and reaction mechanisms involving **N,N,N',N'-Tetramethylmethanediamine**.



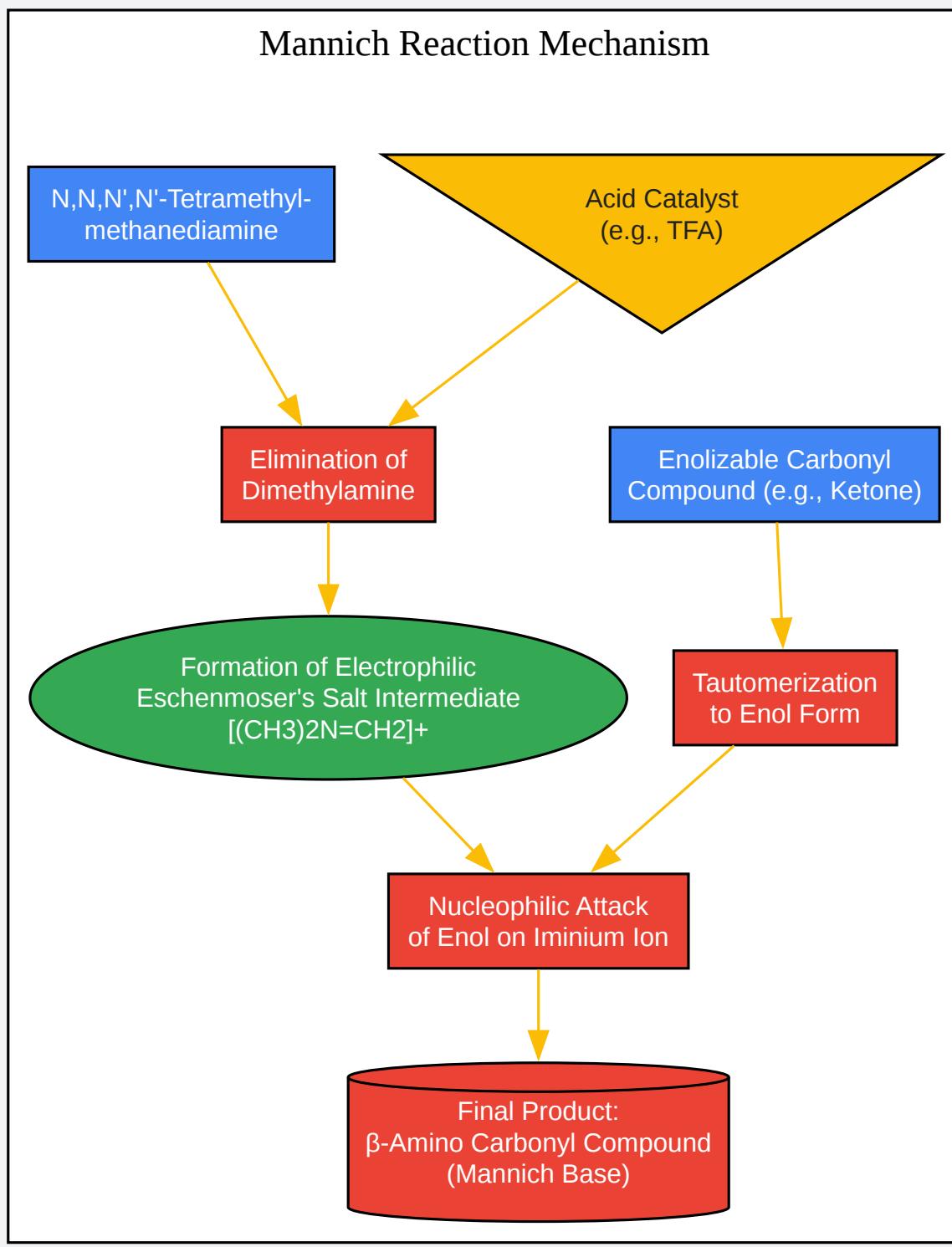
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Caption: Synthesis workflow for **N,N,N',N'-Tetramethylmethanediamine**.



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Caption: General workflow for measuring refractive index.

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Caption: Role of CAS 51-80-9 in the Mannich reaction.

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